

WB436B: Application Notes and Protocols for Experimental Use

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Compound of Interest

Compound Name: WB436B

Cat. No.: B15612064

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Introduction

WB436B is a potent and highly selective small molecule inhibitor of Signal Transducer and Activator of Transcription 3 (STAT3).^{[1][2]} It functions by directly binding to the SH2 domain of STAT3, which is crucial for its dimerization and subsequent transcriptional activity.^[1] This selective inhibition of STAT3 makes **WB436B** a valuable tool for studying STAT3-mediated signaling pathways and a potential therapeutic candidate for diseases driven by aberrant STAT3 activation, such as pancreatic cancer.^{[1][3]} Preclinical studies have demonstrated that **WB436B** can effectively suppress tumor growth and metastasis in animal models.^{[1][3]}

Physicochemical Properties and Solubility

Proper handling and solubilization of **WB436B** are critical for obtaining reliable and reproducible experimental results. The following table summarizes the known physicochemical and solubility data for **WB436B**.

Property	Value	Source
Molecular Weight	436.49 g/mol	[2]
Molecular Formula	C ₂₁ H ₂₀ N ₆ O ₃ S	[2]
CAS Number	2248552-84-1	[2]
Appearance	Solid Powder	[2]
Solubility in DMSO	10 mM	[2]
Storage of Powder	-20°C for 12 months, 4°C for 6 months	[2]
Storage in Solvent	-80°C for 6 months, -20°C for 6 months	[2]

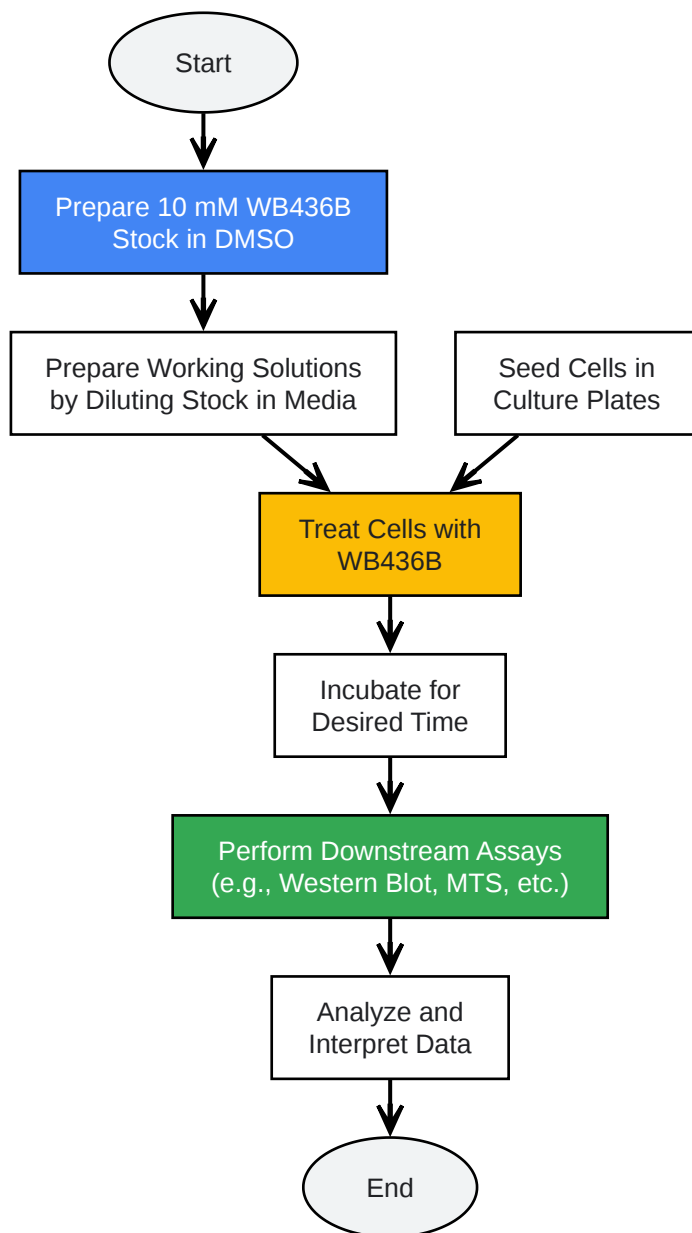
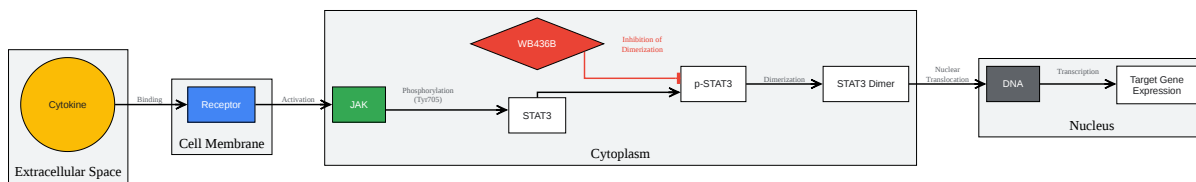
Biological Activity and Selectivity

WB436B exhibits high selectivity for STAT3 over other members of the STAT family. This specificity is crucial for dissecting the precise roles of STAT3 in various cellular processes.

Target	Binding Affinity (K D)	Source
STAT3	94.3 nM	[2]
STAT1	>10 µM	[2]
STAT2	>10 µM	[2]
STAT4	>10 µM	[2]
STAT5B	>10 µM	[2]
STAT6	>10 µM	[2]

Signaling Pathway of WB436B Action

WB436B exerts its inhibitory effect on the canonical STAT3 signaling pathway. This pathway is typically activated by cytokines and growth factors, leading to the transcription of genes involved in cell proliferation, survival, and differentiation.



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References

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